

Technical Support Center: SR9011 Hydrochloride In Vivo Optimization

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Compound of Interest

Compound Name: SR9011 hydrochloride

Cat. No.: B1574288

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Topic: Overcoming Poor Bioavailability & Formulation Challenges Ticket ID: SR9011-HCL-SOL-001 Status: OPEN[1]

Introduction: The "Metabolic Probe" Paradox

User Advisory: You are likely using SR9011 HCl as a chemical probe to study REV-ERB biology or metabolic regulation.[1] The Core Issue: While SR9011 is a potent agonist in vitro (IC50 ~790 nM), it was not designed as an orally available drug.[1] It is a "metabolic probe" with high lipophilicity, rapid hepatic clearance, and poor aqueous solubility.[1] The Hydrochloride (HCl) salt form improves initial dissolution but does not solve the rapid elimination half-life (~4 hours).[1]

Support Scope: This guide addresses the three most common failure modes reported by researchers:

- Precipitation: The compound crashes out of solution before or during injection.[1]
- Lack of Efficacy: No metabolic phenotype observed despite dosing.[1]
- Toxicity: Vehicle-induced weight loss masking drug effects.[1]

Module 1: Formulation & Solubility Troubleshooting

Current Status: SR9011 HCl is hydrophobic.[1] If you simply add it to PBS, it will precipitate immediately.[1]

The "Golden Standard" Protocol (Solutol HS 15)

This is the formulation used in the seminal Nature (2012) study by Solt et al. It is superior to DMSO/Corn oil for intraperitoneal (i.p.) consistency.[1]

Reagents Required:

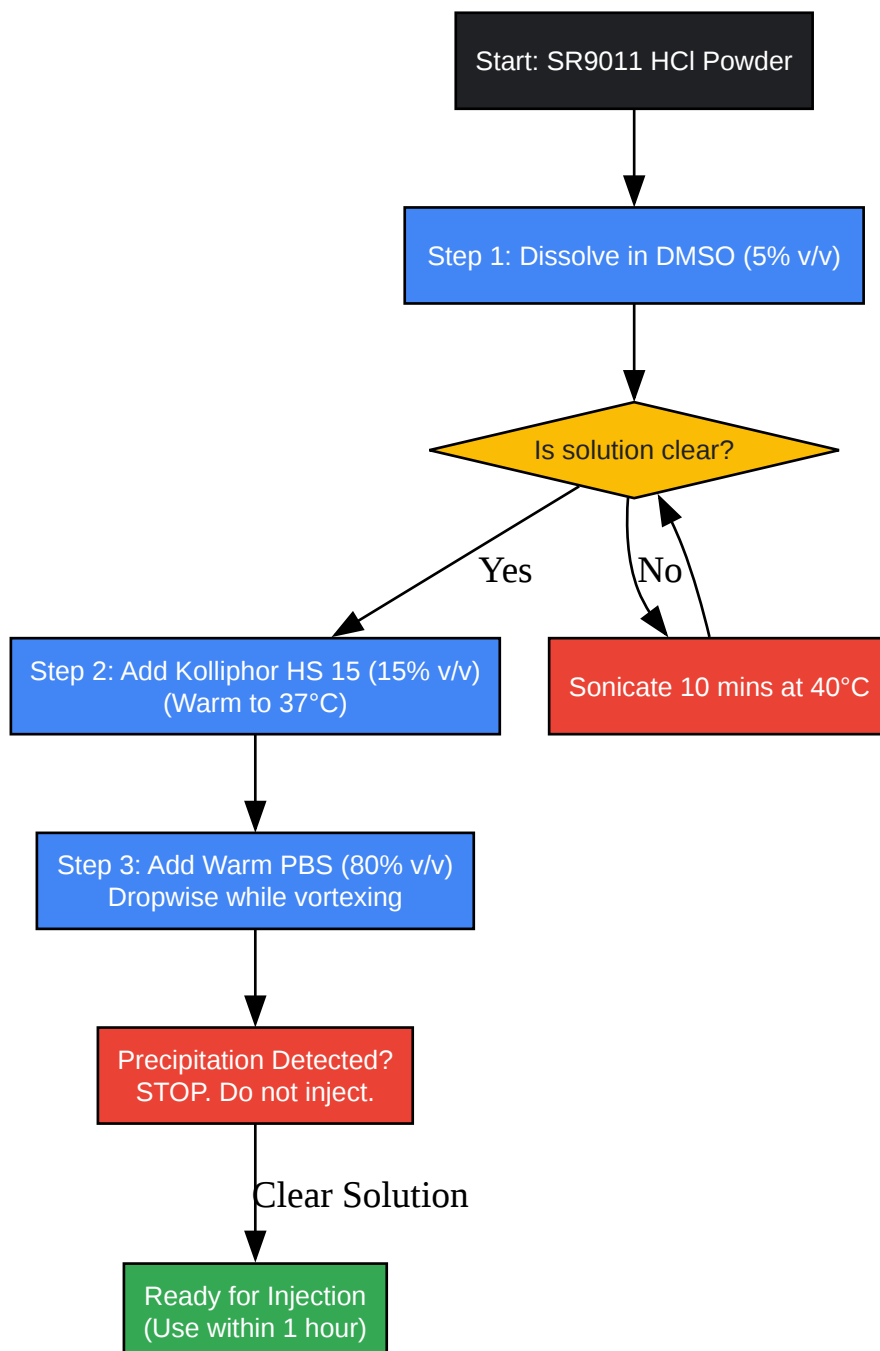
- **SR9011 Hydrochloride** powder.[1]
- Kolliphor® HS 15 (formerly Solutol HS 15).[1]
- DMSO (Anhydrous, cell-culture grade).[1]
- PBS (Phosphate Buffered Saline) or Saline (0.9% NaCl).[1]

Step-by-Step Formulation Procedure (10 mg/mL Target):

- Weighing: Weigh the required amount of SR9011 HCl.
- Primary Solubilization (The "Co-solvent" Step):
 - Dissolve the powder in 5% volume of DMSO.[1]
 - Critical: Vortex until completely clear.[1] If particles remain here, they will never dissolve later.[1]
- Surfactant Integration:
 - Add 15% volume of Kolliphor HS 15 (pre-warmed to 37°C to reduce viscosity).[1]
 - Vortex vigorously for 30 seconds. The solution should be viscous but clear.[1]
- Aqueous Phase Addition (The Danger Zone):

- Slowly add 80% volume of warm (37°C) PBS/Saline while vortexing.
- Do not add cold PBS.[1] Thermal shock can cause the HCl salt to dissociate and the free base to crash out.

Formulation Decision Tree (Visualization):



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Caption: Step-by-step formulation logic to prevent SR9011 precipitation. Critical checkpoints in Yellow/Red.

Module 2: Pharmacokinetics & Dosing Strategy

FAQ: "I dosed 100 mg/kg once a day, but I see no weight loss or gene repression."

Root Cause Analysis: SR9011 has a short half-life (

hours).[1][2] A single daily dose provides therapeutic exposure for only ~6 hours, leaving the receptor unoccupied for the remaining 18 hours. This allows the circadian clock to "reset," negating your metabolic effects.

Corrective Action Plan:

Parameter	Recommendation	Scientific Rationale
Route	i.p. Injection	Oral bioavailability is <2-5% due to first-pass metabolism. [1] Oral gavage is effectively a placebo.[1]
Frequency	b.i.d. (Twice Daily)	Required to maintain plasma levels above IC50 (790 nM).[1] Recommended: CT0 (Lights on) and CT12 (Lights off).[1]
Dose	100 mg/kg per dose	Lower doses (e.g., 20 mg/kg) engage the brain (SCN) but may fail to saturate liver/muscle REV-ERB due to rapid clearance.[1]
Timing	Circadian Time (CT)	REV-ERB protein levels oscillate.[1] Efficacy is highest when endogenous REV-ERB is rising (CT6-CT12).[1]

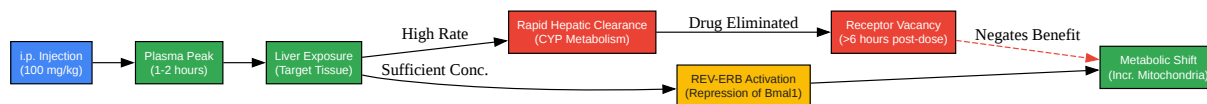
Module 3: Experimental Validation (Did it work?)

User Advisory: Do not rely solely on weight loss as an endpoint. Weight loss is a lagging indicator that takes 10-14 days to manifest.[1] You must validate Target Engagement within 24 hours.

Protocol: Acute Target Engagement Verification

- Dose: Inject 100 mg/kg SR9011 HCl (i.p.) at CT6 (6 hours after lights on).[1]
- Harvest: Collect Liver and Skeletal Muscle tissue at CT10 (4 hours post-dose).
- Readout: RT-qPCR for Nr1d1 (REV-ERB α) and Arntl (Bmal1).
 - Success Criteria: You should observe repression of Arntl (Bmal1) mRNA by >50% compared to Vehicle control.[1] SR9011 mimics REV-ERB, which is a transcriptional repressor.[1]

Mechanism of Failure Visualization:



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Caption: The "Sawtooth" Effect: Rapid clearance (Red) resets metabolic benefits if dosing frequency is too low.[1]

Frequently Asked Questions (FAQs)

Q: Can I use DMSO and Corn Oil instead of Solutol? A: Yes, a formulation of 5-10% DMSO + 90-95% Corn Oil is a viable alternative.[1]

- Pros: Less viscous, generally well-tolerated.[1]
- Cons: Slower absorption from the peritoneal cavity compared to the micellar Solutol formulation.[1]

- Protocol: Dissolve SR9011 HCl in DMSO first (must be clear), then add to corn oil and sonicate.[1] Shake well before every injection as it is a suspension/emulsion, not a true solution.[1]

Q: My mice are losing weight, but they look lethargic. Is this the drug? A: This is a red flag for Vehicle Toxicity or Dosing Stress, not necessarily drug efficacy.[1]

- Check: Are you injecting >10% DMSO? This causes peritonitis.[1]
- Check: Are you dosing b.i.d. for >14 days? Chronic i.p. injections cause stress/adhesions.[1]
- Control: You must run a "Vehicle Only" group dosed at the same frequency.[1] If the Vehicle group loses weight, your formulation is too toxic.[1]

Q: Can I put SR9011 in the drinking water? A: No. SR9011 is not stable in water for long periods (hydrolysis risk) and has negligible oral bioavailability. You will waste expensive compound with zero result.[1]

References

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- Banerjee, S., et al. (2014).[1][7] Pharmacological targeting of the mammalian clock regulates sleep architecture and emotional behaviour.[1] Nature Communications, 5, 5759.[1] [[Link](#)][1]
 - Support: Validates CNS penetr
- Geldof, L., et al. (2016).[1][4] In Vitro Metabolic Studies of REV-ERB Agonists SR9009 and SR9011.[1][4][5][6][8] Int J Mol Sci, 17(10), 1676.[1] [[Link](#)]
 - Support: Details the rapid metabolic clearance and metabolite identification, explaining the poor oral bioavailability.

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